

purification methods for hexaaminobenzene

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Compound Focus: 1,2,3,4,5,6-Benzenehexamine

CAS No.: 4444-26-2

Cat. No.: S676092

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Chemical Profile of Hexaaminobenzene

The table below summarizes the basic identifying information for hexaaminobenzene, which is essential for selecting an appropriate purification technique [1].

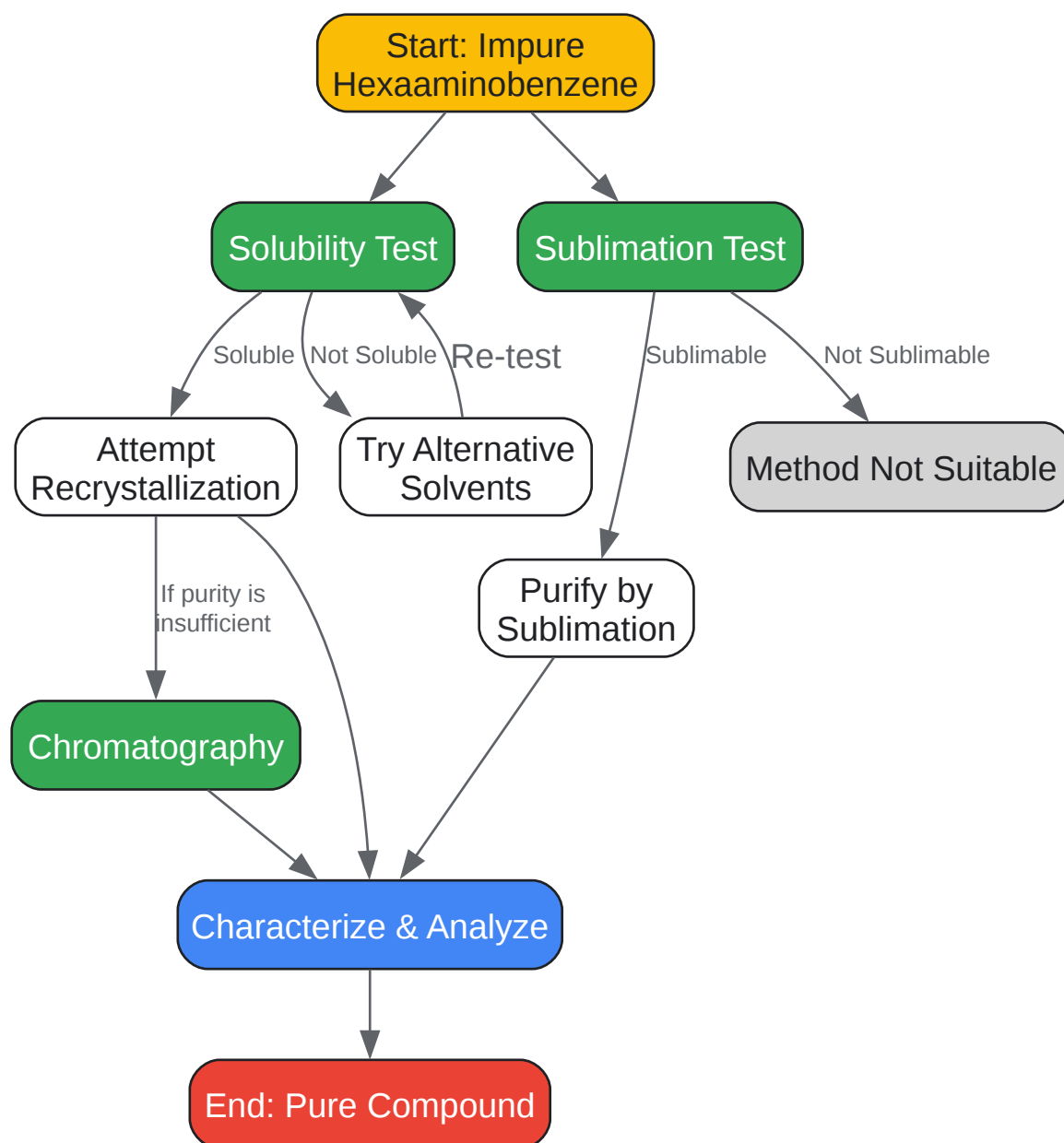
Property	Value / Description
Chemical Name	1,2,3,4,5,6-Hexaaminobenzene [1]
CAS Number	4441-69-2 (implied from product number) [1]
Molecular Formula	$C_6H_{12}N_6$ [1]
Molecular Weight	168.2 g/mol [1]
Purity & Price	95%; ~\$500 for 5 mg (as of 2021) [1]

Potential Purification Pathways

Based on its solid-state nature and common laboratory practices for similar organic compounds, the following purification methods are typically employed and should be investigated for hexaaminobenzene [2] [3]:

- **Recrystallization:** This is the most common method for purifying solid organic compounds. It involves dissolving the impure solid in a hot solvent in which it is highly soluble, then allowing the solution to cool slowly. As the solution cools, the desired compound crystallizes out in a pure form, leaving impurities in the solvent. The key is identifying the ideal solvent (or solvent mixture) for hexaaminobenzene [2] [3].
- **Sublimation:** If hexaaminobenzene is sublimable—meaning it can transition directly from a solid to a gas without passing through a liquid phase when heated—this could be a very clean purification method. The process involves heating the impure solid under vacuum; the pure compound vaporizes and then re-condenses as a solid on a cooled surface, separating from non-volatile impurities [2].
- **Chromatography:** Techniques like column chromatography or preparative-scale High-Performance Liquid Chromatography (HPLC) could be used for high-purity separation. These methods are particularly useful for separating compounds with very similar chemical properties and for removing stubborn impurities that co-persist through recrystallization [4].

The following workflow diagram outlines a logical sequence for developing and testing these purification methods.



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